

# 6-Chloro-3-methoxy-2-methylpyridine CAS number and molecular formula

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## Compound of Interest

Compound Name:	6-Chloro-3-methoxy-2-methylpyridine
Cat. No.:	B136933

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## Technical Guide: 4-Chloro-3-methoxy-2-methylpyridine

An In-depth Profile for Researchers, Scientists, and Drug Development Professionals

Initial Note: This technical guide addresses the chemical compound 4-Chloro-3-methoxy-2-methylpyridine. The originally requested compound, "**6-Chloro-3-methoxy-2-methylpyridine**," could not be unambiguously identified with a specific CAS number or readily available technical data in public scientific databases, suggesting it may be a less common isomer. The following information is provided for the closely related and well-documented compound, 4-Chloro-3-methoxy-2-methylpyridine, which is a key intermediate in pharmaceutical synthesis.

## Chemical Identity and Properties

4-Chloro-3-methoxy-2-methylpyridine is a heterocyclic organic compound that serves as a crucial building block in the synthesis of various pharmaceutical agents. Its structure, featuring a substituted pyridine ring, imparts specific reactivity that is leveraged in multi-step synthetic processes.

## Core Identifiers

Identifier	Value
CAS Number	107512-34-5 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> CINO <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	157.60 g/mol <a href="#">[5]</a>
IUPAC Name	4-chloro-3-methoxy-2-methylpyridine <a href="#">[5]</a>
InChI Key	RYGXNMUVOHCPBF-UHFFFAOYSA-N <a href="#">[3]</a> <a href="#">[5]</a>
SMILES	CC1=NC=CC(=C1OC)Cl <a href="#">[5]</a> <a href="#">[6]</a>

## Physicochemical Properties

A summary of the key physical and chemical properties of 4-Chloro-3-methoxy-2-methylpyridine is presented below. These properties are essential for its handling, storage, and application in experimental settings.

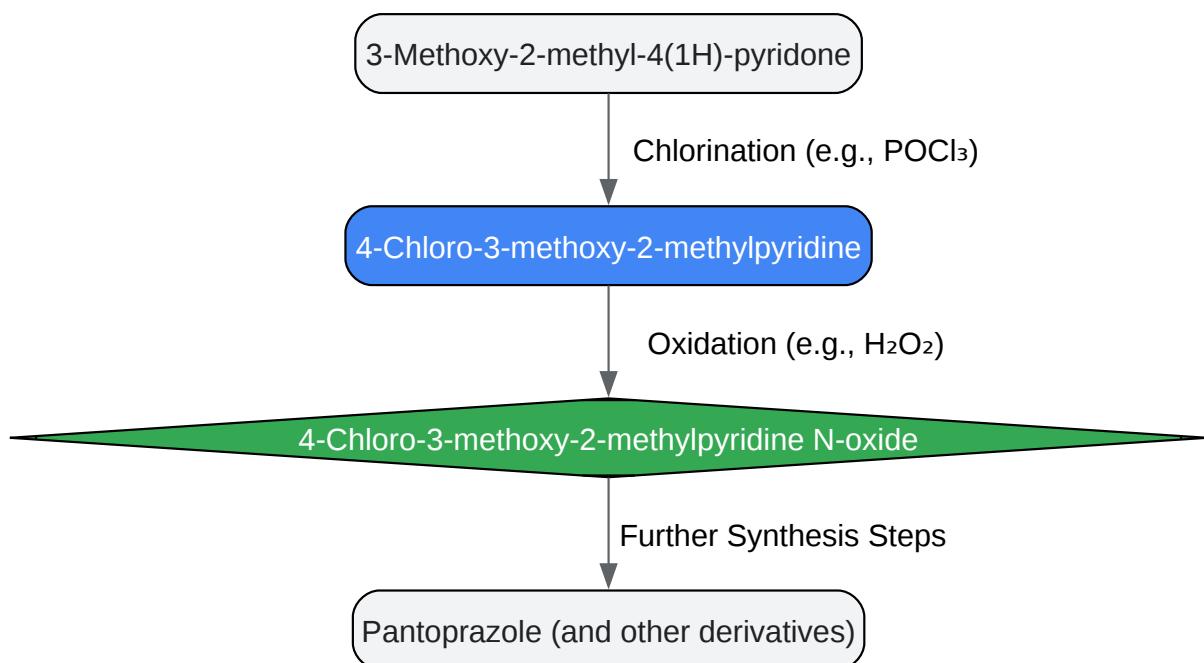
Property	Value	Source(s)
Appearance	Solid or colorless to light yellow liquid	<a href="#">[1]</a>
Density	~1.168 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	206.1 ± 35.0 °C (Predicted)	<a href="#">[1]</a> <a href="#">[4]</a>
Flash Point	78.4 °C	<a href="#">[2]</a>
pKa	5.45 ± 0.10 (Predicted)	<a href="#">[1]</a> <a href="#">[4]</a>
Storage Temperature	2-8°C, under inert gas	<a href="#">[1]</a>

## Synthesis and Reactivity

4-Chloro-3-methoxy-2-methylpyridine is primarily used as an intermediate in more complex syntheses. A common application is in the production of the proton pump inhibitor, Pantoprazole.[\[7\]](#)

## Synthetic Pathway Overview

The synthesis of 4-Chloro-3-methoxy-2-methylpyridine typically involves the chlorination of a pyridone precursor. This compound can then be further functionalized, for example, through oxidation to its N-oxide derivative, which is another key step towards the synthesis of Pantoprazole.[7][8]



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Synthetic workflow for 4-Chloro-3-methoxy-2-methylpyridine and its derivatives.

## Experimental Protocol: Synthesis of 4-Chloro-3-methoxy-2-methylpyridine

The following protocol is a representative method for the synthesis of 4-Chloro-3-methoxy-2-methylpyridine.[9]

### Materials:

- 3-Methoxy-2-methyl-4(1H)-pyridone (5.6 g)

- Phosphorus oxychloride ( $\text{POCl}_3$ ) (50 ml)
- Toluene
- Chloroform
- Water
- Potassium carbonate
- Silica gel for column chromatography

**Procedure:**

- Suspend 3-Methoxy-2-methyl-4(1H)-pyridone in phosphorus oxychloride.
- Reflux the suspension for 10 hours.
- Concentrate the reaction mixture to remove excess  $\text{POCl}_3$ .
- Add toluene to the residue and evaporate under reduced pressure to remove residual  $\text{POCl}_3$ .
- To the resulting oily substance, add chloroform and water.
- Separate the chloroform layer.
- Make the aqueous layer alkaline with potassium carbonate and extract with chloroform.
- Combine the chloroform extracts, wash with water, dry, and evaporate the solvent.
- Purify the residue by column chromatography on silica gel to yield 4-chloro-3-methoxy-2-methylpyridine (4.8 g) as a light brown oil.<sup>[9]</sup>

## **Experimental Protocol: Synthesis of 4-Chloro-3-methoxy-2-methylpyridine N-oxide**

This compound is often an ensuing step in the synthetic pathway.<sup>[8][10]</sup>

**Materials:**

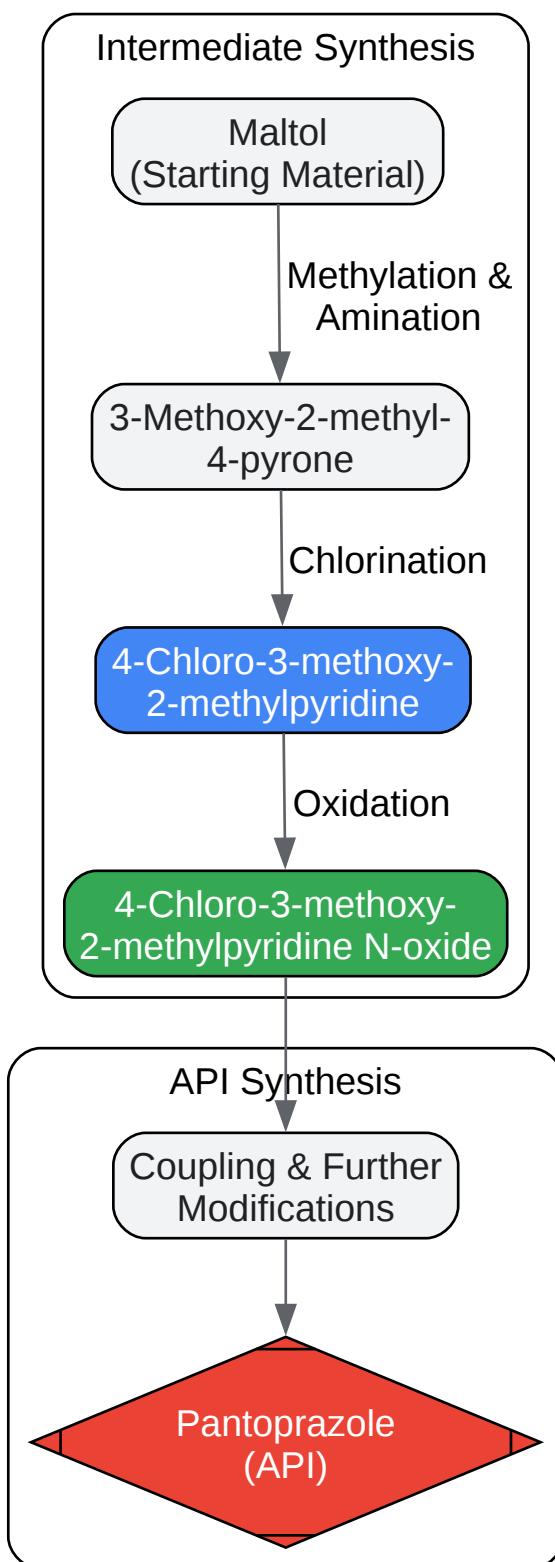
- 4-Chloro-3-methoxy-2-methylpyridine
- Phosphotungstic acid solution (as catalyst)
- Hydrogen peroxide ( $H_2O_2$ ) (35%)
- Sodium hydroxide solution
- Dichloromethane

Procedure:

- Prepare a phosphotungstic acid solution (e.g., 25% w/v in weakly acidic water).[10]
- To 220 parts by weight of 4-Chloro-3-methoxy-2-methylpyridine, slowly add the phosphotungstic acid solution while stirring.[10]
- Heat the mixture in a water bath to approximately 87°C.[10]
- Add 350 parts by weight of 35% hydrogen peroxide dropwise.[10]
- Maintain the reaction temperature at 85°C for 5 hours.[10]
- Cool the reaction solution and adjust the pH to 7-9 with a dilute sodium hydroxide solution.
- Extract the product with dichloromethane.
- Wash the organic extract with water until neutral, dry over anhydrous sodium sulfate, and evaporate the solvent under reduced pressure to obtain 4-Chloro-3-methoxy-2-methylpyridine N-oxide.[8]

## Application in Drug Development

The primary and most well-documented application of 4-Chloro-3-methoxy-2-methylpyridine is as a key starting material in the synthesis of Pantoprazole.[7] Pantoprazole is a proton pump inhibitor that decreases the amount of acid produced in the stomach. The logical flow from this intermediate to the final active pharmaceutical ingredient (API) is a critical pathway in medicinal chemistry and process development.

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Role of 4-Chloro-3-methoxy-2-methylpyridine in the synthesis of Pantoprazole.

## Safety and Handling

4-Chloro-3-methoxy-2-methylpyridine is classified as harmful if swallowed and requires careful handling in a laboratory setting.

## Hazard Identification

Hazard Class	GHS Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed[5]
Skin Irritation	H315	Causes skin irritation[5]
Eye Irritation	H319	Causes serious eye irritation[5]
STOT - Single Exposure	H335	May cause respiratory irritation[5]

## Recommended Safety Precautions

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[11]
- Engineering Controls: Use only outdoors or in a well-ventilated area.[11]
- Handling: Avoid contact with skin and eyes. Wash hands thoroughly after handling. Keep away from heat, sparks, and open flames.[4]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[4] Store under an inert atmosphere.[1]

## Conclusion

4-Chloro-3-methoxy-2-methylpyridine is a valuable intermediate for the pharmaceutical industry, particularly in the synthesis of Pantoprazole. Its well-defined synthetic routes and reactivity make it a compound of significant interest to researchers and process chemists. Proper handling and adherence to safety protocols are essential when working with this compound. While spectroscopic data is not widely published by commercial suppliers, the information provided in this guide offers a foundational understanding for its application in a research and development context.

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